

Essential Safety and Logistical Information for Handling (2-Chlorophenyl)urea

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Chlorophenyl)urea

Cat. No.: B085872

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **(2-Chlorophenyl)urea** (CAS: 114-38-5) is not publicly available. This guidance is based on data from structurally similar compounds and general laboratory safety principles. Users must conduct a thorough, site-specific risk assessment before proceeding and consult their institution's Environmental Health and Safety (EHS) department.

Hazard Assessment and Personal Protective Equipment (PPE)

While specific hazard data for **(2-Chlorophenyl)urea** is limited, related compounds are known to cause skin and eye irritation and may be harmful if swallowed.^{[1][2]} A cautious approach is therefore essential. The following table summarizes the recommended PPE for handling this compound.

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles with side shields or a full-face shield.	To protect against splashes and airborne particles that can cause serious eye irritation. [1]
Skin Protection	<p>- Gloves: Chemical-resistant gloves (e.g., Nitrile rubber) inspected before each use. Double gloving is recommended.- Protective Clothing: A disposable gown or a lab coat made of a low-permeability material. Ensure cuffs are tucked into gloves.</p>	<p>To prevent skin contact, which may cause irritation.[2]</p> <p>Impervious clothing protects against spills.</p>
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) should be used, especially when handling the powder outside of a certified chemical fume hood or glove box.	To prevent inhalation of the powder, which may cause respiratory tract irritation. [2]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial to minimize exposure and ensure safety.

Engineering Controls:

- Always handle **(2-Chlorophenyl)urea** within a certified chemical fume hood or a glove box to minimize inhalation exposure.
- Ensure an eyewash station and a safety shower are readily accessible in the immediate work area.[\[3\]](#)

Preparation:

- Designate a specific area within the chemical fume hood for handling the compound.

- Ensure the work area is clean and uncluttered.
- Assemble all necessary equipment and reagents before starting.
- Don the appropriate PPE as outlined in the table above.

Weighing and Aliquoting:

- Perform all weighing and aliquoting of the powdered compound within the chemical fume hood or a containment enclosure.
- Use anti-static weigh boats or paper to prevent the dispersal of the powder.
- Handle the compound gently to avoid creating dust.

Dissolving and Reactions:

- If preparing a solution, add the solid **(2-Chlorophenyl)urea** to the solvent slowly to avoid splashing.
- Keep containers covered as much as possible during the procedure.

Post-Handling:

- Decontaminate all surfaces and equipment after use.
- Follow the de-gowning procedure outlined below.

De-gowning Procedure:

- Remove outer gloves and dispose of them in the designated hazardous waste container.
- Remove the lab coat or gown by rolling it outwards and dispose of it appropriately.
- Remove the face shield or goggles.
- Remove inner gloves and dispose of them.
- Wash hands thoroughly with soap and water.

Disposal Plan

Proper disposal of **(2-Chlorophenyl)urea** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.[\[4\]](#)

Waste Segregation and Collection:

- Chemical Waste: Dispose of unused or waste **(2-Chlorophenyl)urea** in a clearly labeled, sealed, and appropriate hazardous waste container.[\[5\]](#) As a halogenated organic compound, this waste should be segregated from non-halogenated organic waste.[\[4\]](#)
- Contaminated Materials: All disposable items that have come into contact with **(2-Chlorophenyl)urea**, such as gloves, weigh boats, and paper towels, must be disposed of as hazardous waste.[\[4\]](#)
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**(2-Chlorophenyl)urea**," and an indication of the hazards (e.g., "Toxic," "Irritant").[\[5\]](#)

Storage and Disposal:

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, such as in a fume hood or a ventilated cabinet, away from incompatible materials.[\[4\]](#)
- Keep the container tightly closed except when adding waste.
- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[\[4\]](#)

Spill Management:

- In the event of a small spill, use an inert absorbent material like vermiculite or sand to contain the substance.
- Carefully sweep or scoop the material into a designated hazardous waste container.

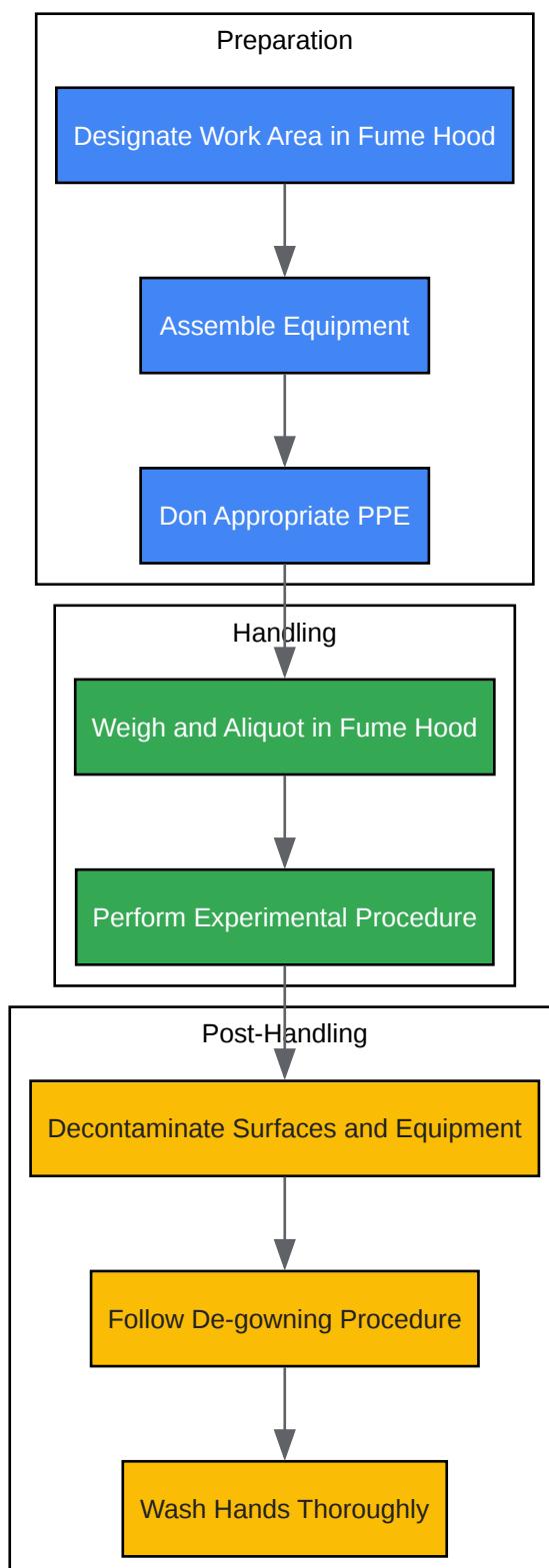
- Decontaminate the spill area with an appropriate solvent, and collect all cleaning materials as hazardous waste.[\[4\]](#)
- Report any spills to your laboratory supervisor and EHS office.

Physical and Chemical Properties

The following table summarizes the available quantitative data for **(2-Chlorophenyl)urea**.

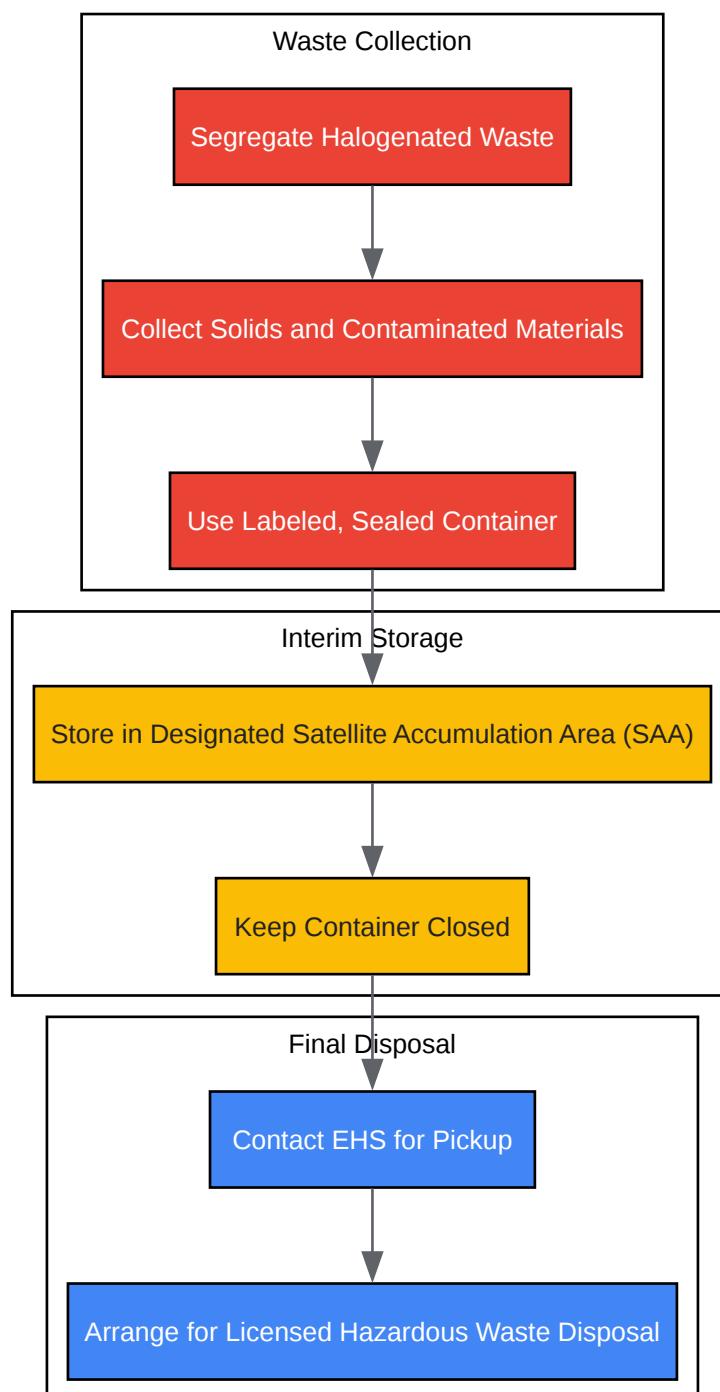
Property	Value	Source
CAS Number	114-38-5	[6]
Molecular Formula	C ₇ H ₇ ClN ₂ O	
Molecular Weight	170.6 g/mol	
Melting Point	152°C	[6] [7]
Boiling Point (Predicted)	265.9 ± 23.0 °C	[7]
Flash Point (Predicted)	114.6°C	[7]
Density (Predicted)	1.402 ± 0.06 g/cm ³	[7]

Visualized Workflows



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Caption: Experimental workflow for handling **(2-Chlorophenyl)urea**.



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Caption: Disposal workflow for **(2-Chlorophenyl)urea**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling (2-Chlorophenyl)urea]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b085872#personal-protective-equipment-for-handling-2-chlorophenyl-urea>

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